

Technical Support Center: Fluo-3 Calcium Imaging

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Compound of Interest

Compound Name: *Fluo-3 pentaammonium*

Cat. No.: *B12381906*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome challenges associated with Fluo-3 background fluorescence.

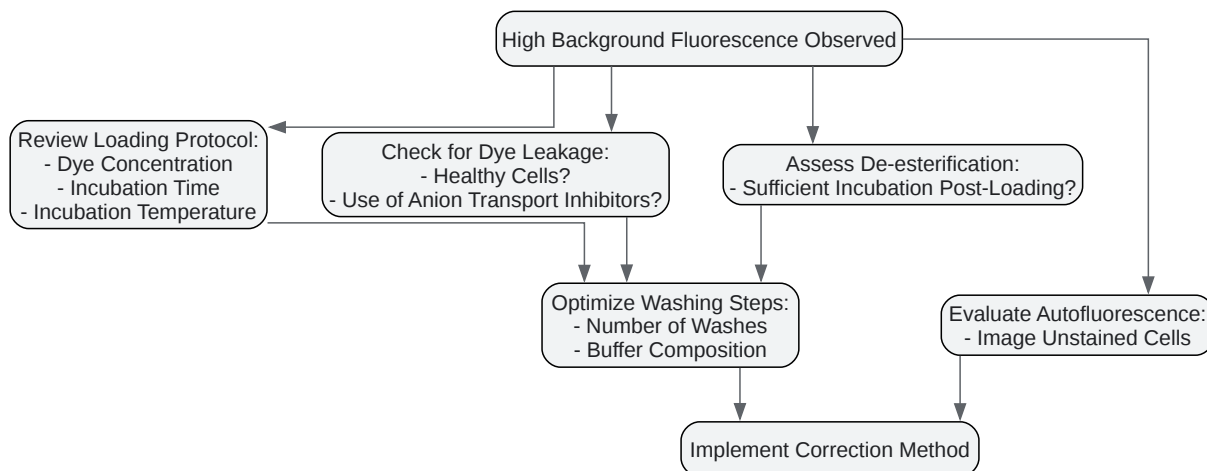
Troubleshooting Guides

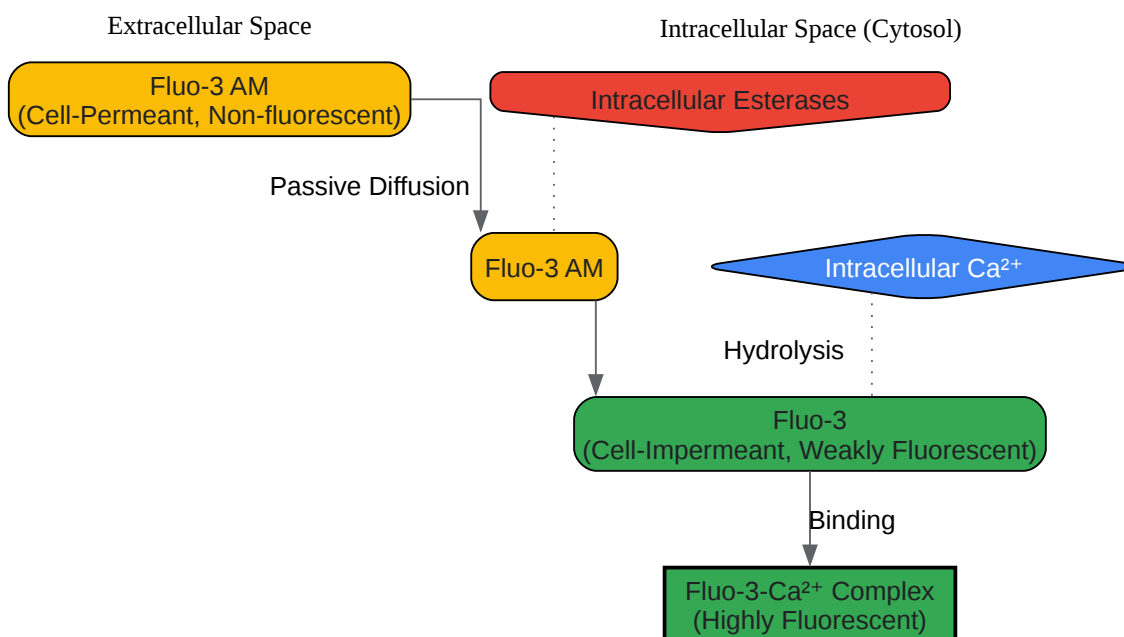
High background fluorescence can significantly impact the quality and interpretation of intracellular calcium measurements using Fluo-3. This guide provides a systematic approach to identifying and mitigating the common causes of this issue.

Problem: High Background Fluorescence

Initial Assessment Workflow

This workflow outlines the initial steps to diagnose the potential source of high background fluorescence in your Fluo-3 imaging experiments.





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